

what is the CAS number for Quinoline-4-carbonitrile

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Compound of Interest

Compound Name: Quinoline-4-carbonitrile

Cat. No.: B1295981

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An In-Depth Technical Guide to Quinoline-4-carbonitrile

CAS Number: 2973-27-5

This guide provides a comprehensive overview of **Quinoline-4-carbonitrile**, a heterocyclic aromatic compound of significant interest to researchers and drug development professionals. Due to its versatile chemical nature, the quinoline scaffold is a key component in a wide array of biologically active molecules.^{[1][2]} This document details its chemical properties, synthesis protocols, and its role in modulating critical signaling pathways in disease.

Chemical and Physical Properties

Quinoline-4-carbonitrile, also known as 4-Cyanoquinoline, is a white to off-white solid at room temperature.^{[3][4]} Its core structure consists of a fused benzene and pyridine ring. The quantitative properties are summarized in the table below for easy reference and comparison.

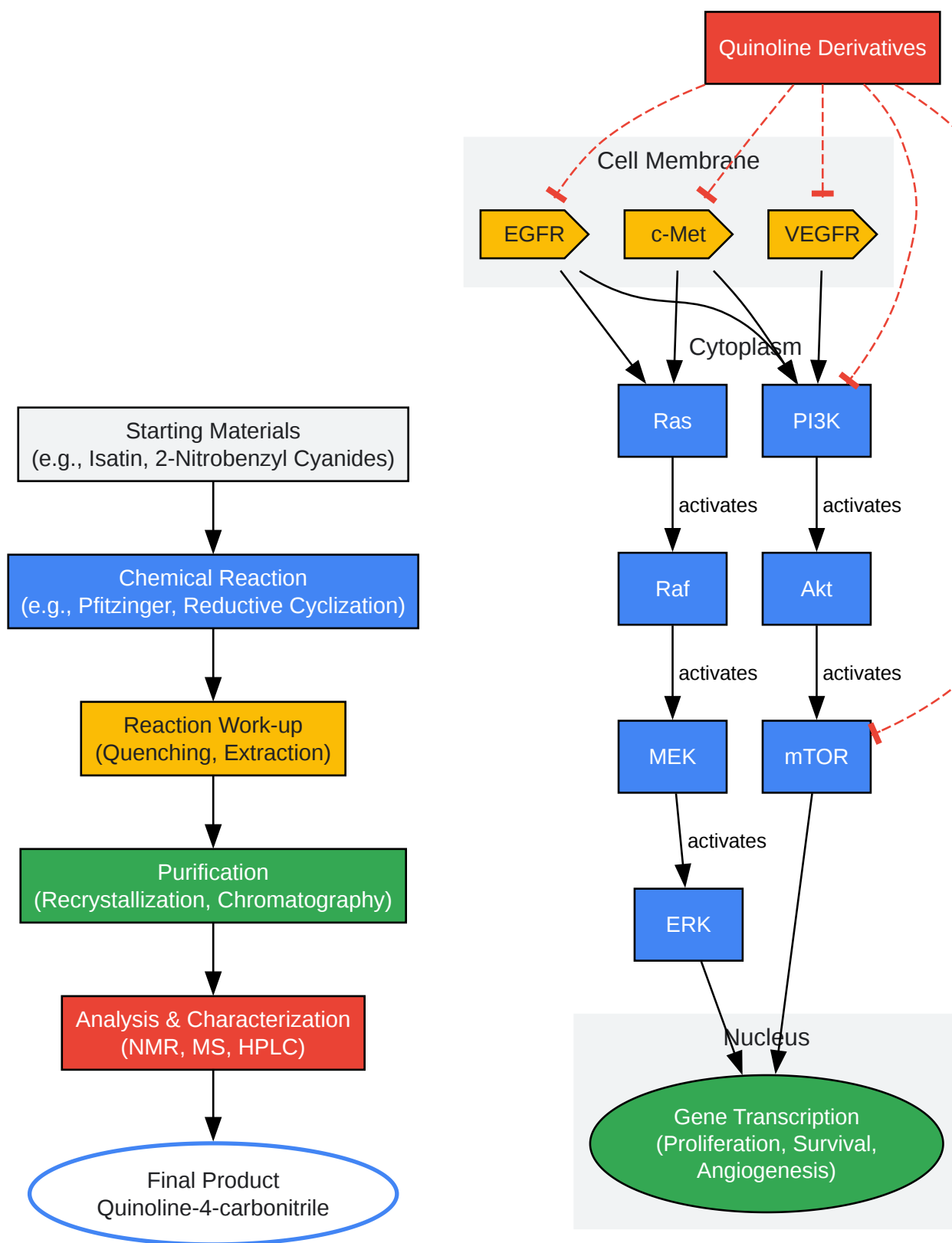
Property	Value	Reference(s)
CAS Number	2973-27-5	[3][5][6][7]
Molecular Formula	C ₁₀ H ₆ N ₂	[3][6][7]
Molecular Weight	154.17 g/mol	[3][7]
Appearance	White to off-white microcrystalline solid	[3][4]
Melting Point	103-104 °C	[3]
Boiling Point	243.2 °C at 760 mmHg	[3]
Density	1.21 g/cm ³	[3]
Flash Point	95.2 °C	[3]
pKa	1.55 ± 0.13 (Predicted)	[3][4]
LogP	2.106	[3]
Storage Temperature	Room Temperature, Sealed in dry conditions	[3][4][5]
InChI Key	JBSAUEMFOKUWTP-UHFFFAOYSA-N	[5][6][7]

Synthesis and Experimental Protocols

The synthesis of quinoline derivatives is a cornerstone of medicinal chemistry. Several methods have been developed, ranging from classical name reactions to modern green chemistry approaches.[8] Below are detailed protocols for two distinct synthetic routes to **Quinoline-4-carbonitrile** and its precursors.

General Synthesis Workflow

The following diagram illustrates a generalized workflow for the synthesis, purification, and analysis of **Quinoline-4-carbonitrile**.



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Phone: (601) 213-4426

Email: info@benchchem.com